

# Proper Disposal of Allyl Alcohol: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Allyl alcohol

Cat. No.: B041490

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**Allyl alcohol** is a highly flammable, toxic, and environmentally hazardous chemical that requires strict disposal protocols. Adherence to these procedures is critical to ensure the safety of laboratory personnel and to prevent environmental contamination. This document provides essential, step-by-step guidance for the proper disposal of **allyl alcohol** in a research and development setting.

## Immediate Safety and Handling Precautions

Before beginning any disposal-related activities, ensure all relevant personnel are trained on the proper handling and storage of **allyl alcohol**.<sup>[1]</sup> Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.<sup>[2][3]</sup> Personal Protective Equipment (PPE) is mandatory.

PPE Category	Specification
Hand Protection	Impervious gloves (e.g., Butyl rubber, Viton®)
Eye/Face Protection	Safety glasses with side-shields or chemical goggles, and a face shield
Skin and Body Protection	Protective clothing, including a lab coat and apron. For larger quantities or spills, a chemical-resistant suit may be necessary
Respiratory Protection	In case of insufficient ventilation, wear suitable respiratory equipment.[4] For exposures exceeding occupational limits, a NIOSH-approved self-contained breathing apparatus (SCBA) is required[1]

## Step-by-Step Disposal Procedure

**Allyl alcohol** is classified as a hazardous waste and must be disposed of in accordance with all federal, state, and local regulations.[2][4][5] In the United States, the Environmental Protection Agency (EPA) designates **allyl alcohol** with the hazardous waste number P005.[4][6]

- Containment:
  - Do not mix **allyl alcohol** waste with other chemical waste.[2]
  - Leave the chemical in its original, properly labeled container whenever possible.[2] If transferring to a new container, ensure it is compatible, sealed, and clearly labeled as "Hazardous Waste: **Allyl Alcohol**."
- Waste Collection:
  - Store the sealed waste container in a designated, cool, dry, and well-ventilated hazardous waste accumulation area.[2][7]
  - Keep the container away from heat, sparks, open flames, and other sources of ignition.[2][7]

- Ensure the storage area is secured and accessible only to authorized personnel.[2]
- Professional Disposal:
  - Arrange for a licensed professional waste disposal service to collect the **allyl alcohol** waste.[3]
  - Provide the disposal service with the Safety Data Sheet (SDS) for **allyl alcohol**.
  - For specific guidance, contact your state's Department of Environmental Protection (DEP) or your regional EPA office.[1]

## Spill Management Protocol

In the event of an **allyl alcohol** spill, immediate and decisive action is required to mitigate risks.

- Evacuate and Secure:
  - Evacuate all non-essential personnel from the immediate area.[1]
  - Eliminate all sources of ignition.[1][4]
- Contain and Absorb:
  - Prevent the spill from entering drains or waterways.[2]
  - Absorb the spilled liquid using an inert, non-combustible material such as vermiculite, dry sand, or earth.[1][3][4][8]
- Collect and Dispose:
  - Using non-sparking tools, carefully collect the absorbent material and place it into a sealable, labeled container for hazardous waste.[4][8]
  - The contaminated material should be disposed of as hazardous waste, following the same procedure as for liquid **allyl alcohol**.
- Decontaminate:

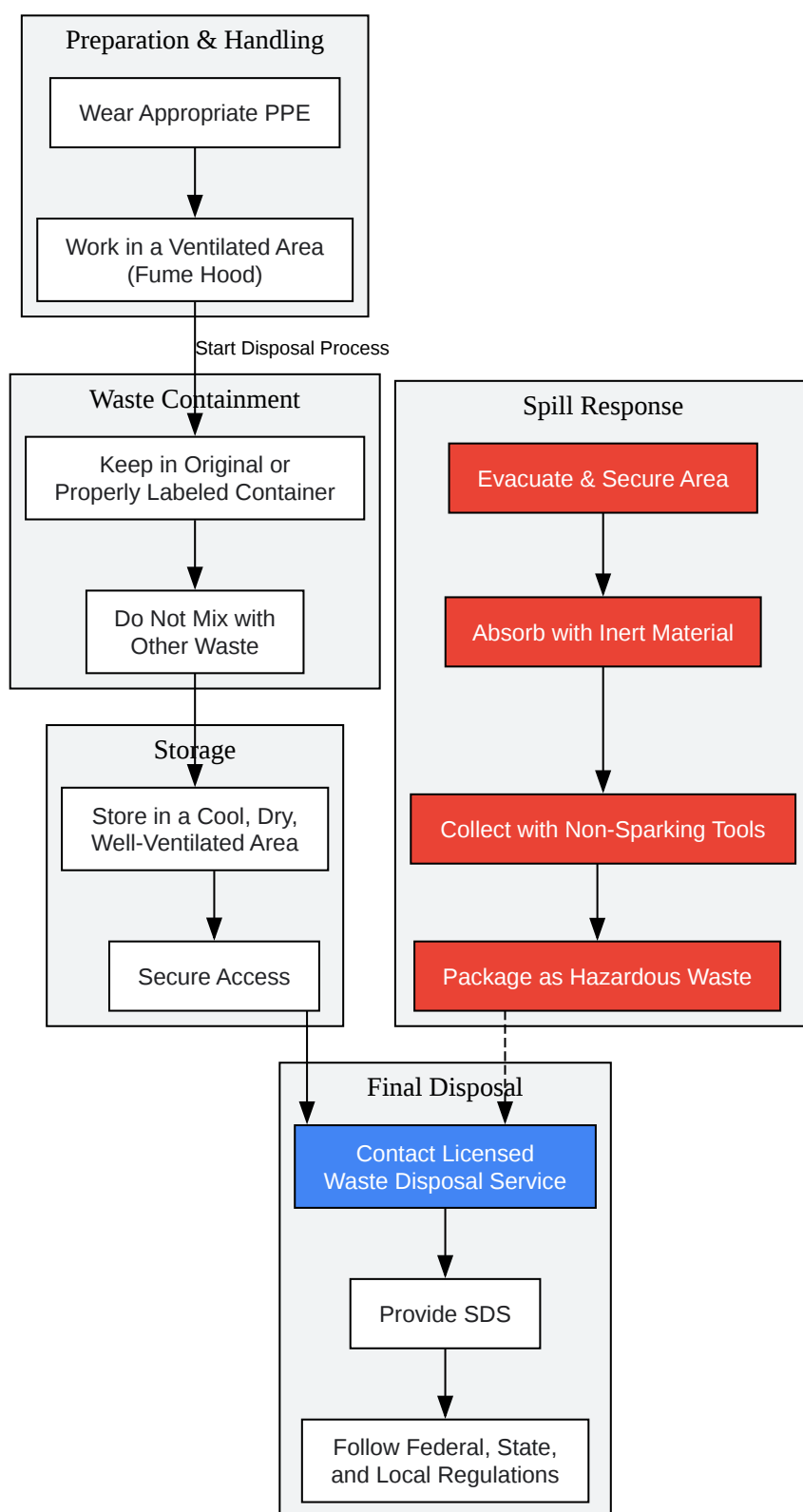
- Ventilate the spill area.[\[1\]](#)
- Thoroughly clean the affected area once the spill has been collected.[\[2\]](#)

## Quantitative Data Summary

Parameter	Value	Reference
UN Number	1098	<a href="#">[2]</a>
DOT Hazard Class	6.1 (Toxic), 3 (Flammable)	<a href="#">[2]</a>
Packing Group	I	<a href="#">[2]</a>
Reportable Quantity (RQ)	100 lbs (45.4 kg)	<a href="#">[2]</a>
OSHA PEL (Permissible Exposure Limit)	2 ppm (5 mg/m <sup>3</sup> ) (TWA)	<a href="#">[1]</a>
NIOSH REL (Recommended Exposure Limit)	2 ppm (5 mg/m <sup>3</sup> ) (TWA), 4 ppm (10 mg/m <sup>3</sup> ) (STEL)	<a href="#">[1]</a>
IDLH (Immediately Dangerous to Life or Health)	20 ppm	<a href="#">[1]</a>
RCRA Waste Number	P005	<a href="#">[4]</a> <a href="#">[6]</a>

## Allyl Alcohol Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **allyl alcohol**.



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